

molecular formula and weight of calcium iodate

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Compound of Interest

Compound Name: Calcium iodate

Cat. No.: B1581256

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An In-depth Technical Guide to Calcium Iodate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **calcium iodate**. It is intended to serve as a valuable resource for professionals in research and development who are working with or exploring the applications of this compound.

Molecular Properties

Calcium iodate is an inorganic compound that exists in several forms, primarily as an anhydrous salt and as hydrated crystals. The fundamental properties of these forms are summarized below.

Property	Anhydrous Calcium Iodate	Calcium Iodate Monohydrate	Calcium Iodate Hexahydrate
Molecular Formula	$\text{Ca}(\text{IO}_3)_2$ or CaI_2O_6 [1][2][3]	$\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$ or $\text{CaH}_2\text{I}_2\text{O}_7$ [4][5][6][7]	$\text{Ca}(\text{IO}_3)_2 \cdot 6\text{H}_2\text{O}$ or $\text{CaH}_{12}\text{I}_2\text{O}_{12}$ [8][9][10]
Molecular Weight	389.88 g/mol [3]	407.90 g/mol [4][5][6]	497.98 g/mol [8][9]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **calcium iodate** are critical for its application in research and development.

2.1.1. Precipitation Method

A common laboratory-scale synthesis of **calcium iodate** involves a precipitation reaction between a soluble calcium salt and a soluble iodate salt.^[4]

- Materials:
 - 0.2 M Potassium Iodate (KIO_3) solution
 - 1 M Calcium Nitrate ($\text{Ca}(\text{NO}_3)_2$) solution
 - Distilled water
 - Filtration apparatus (e.g., Büchner funnel, filter paper)
- Procedure:
 - Combine 50 mL of 0.2 M KIO_3 solution with 20 mL of 1 M $\text{Ca}(\text{NO}_3)_2$ solution in a beaker.
 - Stir the mixture and allow it to stand for approximately 5 minutes to ensure complete precipitation of **calcium iodate**.
 - Separate the solid precipitate from the solution via filtration.
 - Wash the collected solid with distilled water to remove any soluble impurities.
 - The resulting solid is **calcium iodate**. For preparing a saturated solution, a portion of this solid can be used.

2.1.2. Crystal Growth in Silica Gel

Single crystals of **calcium iodate** monohydrate can be grown using a gel diffusion method, which is suitable for substances that are sparingly soluble in water.

- Materials:

- Sodium metasilicate solution (for gel preparation)
- Acetic acid
- Calcium salt solution (e.g., Calcium Acetate)
- Potassium iodate solution
- Procedure:
 - Prepare a silica gel by acidifying a solution of sodium metasilicate with acetic acid in a crystallization vessel (e.g., test tube).
 - Allow the gel to set.
 - Once the gel has set, carefully pour the calcium salt solution over the gel as the supernatant.
 - Allow the system to stand, permitting the diffusion of the calcium ions into the gel.
 - After a period of diffusion, the supernatant is replaced with a solution of potassium iodate.
 - Crystals of **calcium iodate** will form within the gel matrix over time.

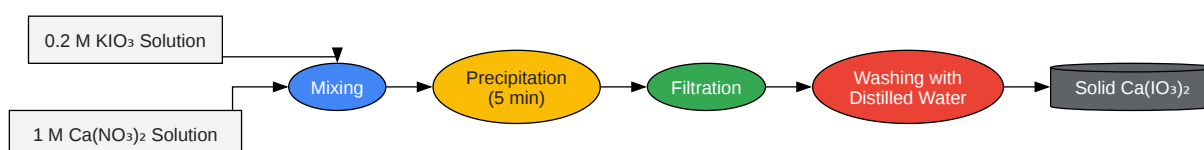
Iodometric titration is a standard method for determining the concentration of iodate ions in a solution, which can be used to calculate the solubility of **calcium iodate**.[\[4\]](#)[\[5\]](#)

- Materials:
 - Saturated **calcium iodate** solution
 - Solid Potassium Iodide (KI)
 - 2 M Hydrochloric Acid (HCl)
 - Standardized Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
 - Starch indicator solution

- Procedure:
 - Pipette a known volume (e.g., 10.00 mL) of the saturated **calcium iodate** solution into an Erlenmeyer flask.
 - Add approximately 0.5 g of solid KI and 1 mL of 2 M HCl to the flask. The iodate ions will react with the iodide ions in the acidic solution to produce iodine.
 - Titrate the liberated iodine with a standardized solution of sodium thiosulfate. The solution will initially be a yellowish-brown color due to the iodine.
 - Continue the titration until the solution becomes a pale yellow.
 - Add a few drops of starch indicator. The solution will turn a deep blue-black color due to the formation of the starch-iodine complex.
 - Continue titrating with sodium thiosulfate until the blue color disappears, indicating the endpoint of the titration.
 - Record the volume of sodium thiosulfate solution used. This volume can be used to calculate the concentration of iodate ions in the original saturated solution.

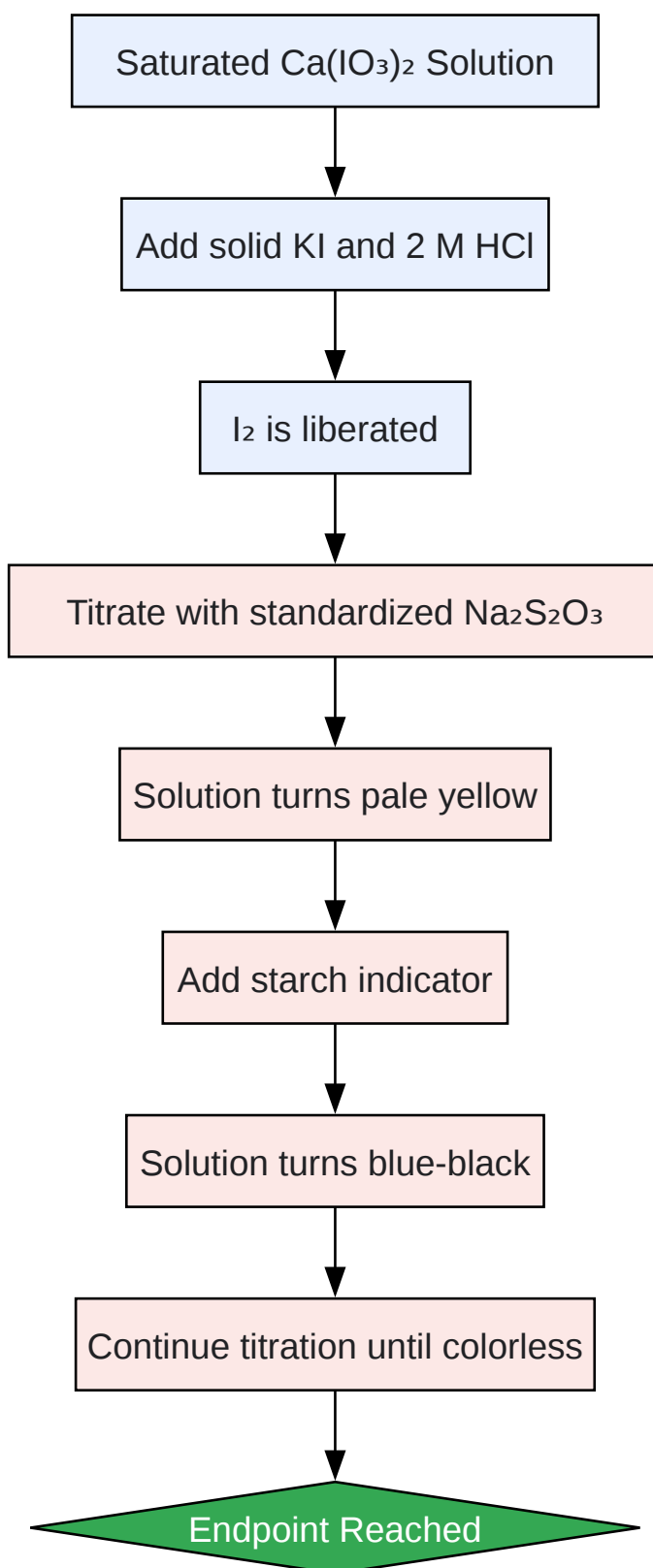
Visualizations

Diagrams illustrating key processes provide a clear understanding of the experimental workflows and the broader biological context of calcium signaling.



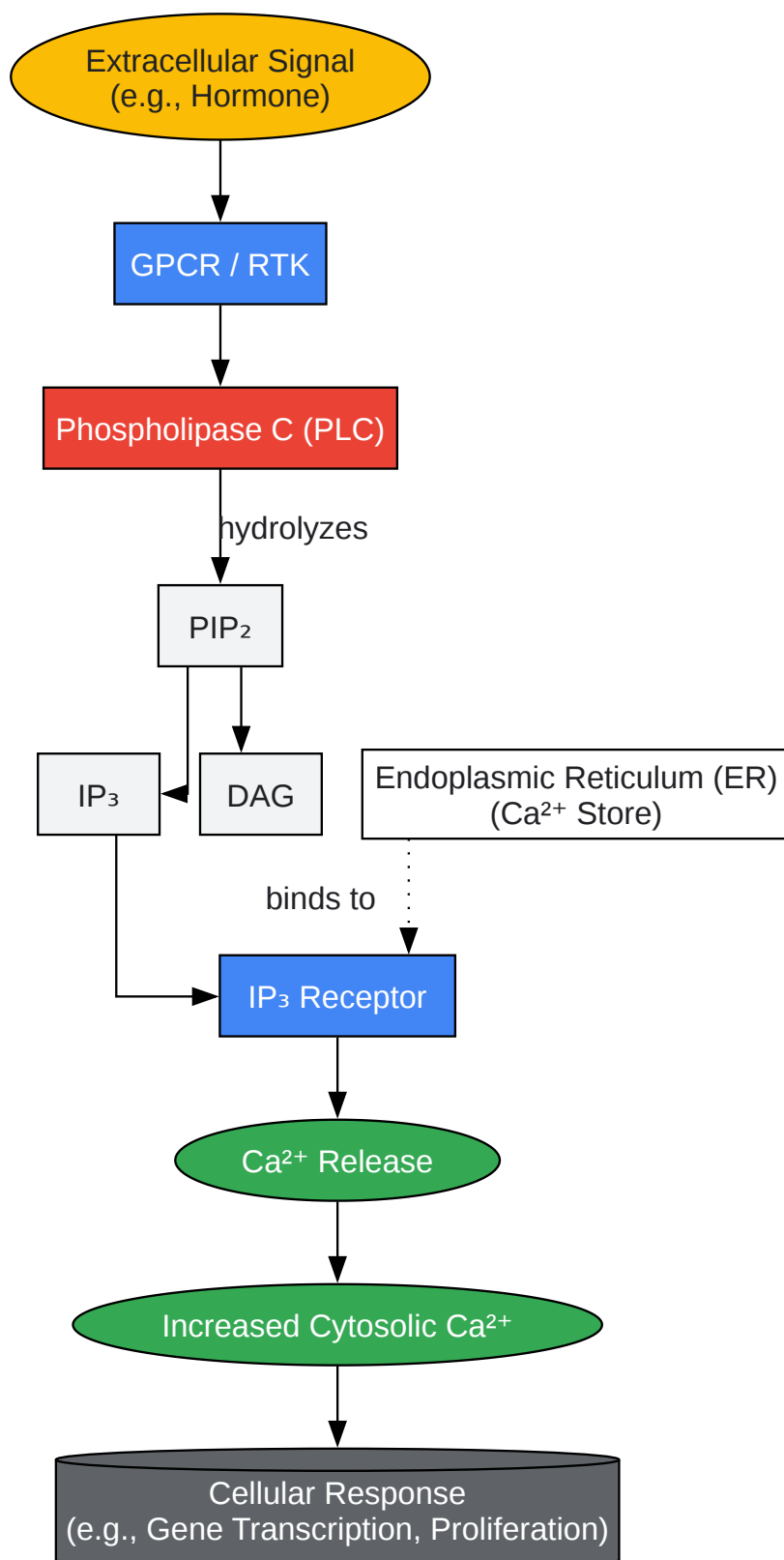
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Caption: Workflow for the synthesis of **calcium iodate** via precipitation.



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Caption: Experimental workflow for the iodometric titration of **calcium iodate**.



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Caption: Generalized calcium signaling pathway initiated by an extracellular signal.

Role in Biological Systems

While **calcium iodate** is not a direct signaling molecule, it serves as a source of calcium ions (Ca^{2+}), which are critical second messengers in a multitude of cellular signaling pathways. The concentration of cytosolic Ca^{2+} is tightly regulated, and transient increases in its concentration trigger a wide array of cellular responses, including gene transcription, proliferation, and apoptosis.

The canonical calcium signaling pathway often begins with the activation of a G protein-coupled receptor (GPCR) or a receptor tyrosine kinase (RTK) at the cell surface. This activation leads to the stimulation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 diffuses through the cytoplasm and binds to IP_3 receptors on the endoplasmic reticulum, prompting the release of stored Ca^{2+} into the cytosol. This increase in intracellular Ca^{2+} concentration then initiates various cellular responses.

In the context of drug development and research, understanding the role of calcium as a second messenger is crucial. Compounds that can modulate intracellular calcium levels, either directly or indirectly, have significant therapeutic potential. **Calcium iodate** can be utilized in experimental settings as a source of calcium ions to study these intricate signaling cascades.

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